

cost-benefit analysis of using diethanolamine borate in industrial processes

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Compound of Interest

Compound Name: *Diethanolamine borate*

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A Comparative Analysis of Diethanolamine Borate in Industrial Fluids

A Cost-Benefit Evaluation for Researchers and Formulation Scientists

Diethanolamine Borate (DEAB) is a widely utilized alkanolamine derivative in various industrial processes, most notably as a corrosion inhibitor and pH buffer in aqueous systems like metalworking fluids and engine coolants. Its efficacy stems from the synergistic action of the diethanolamine (DEA), which adsorbs onto metal surfaces, and the borate component, which can form a passive protective film.^[1] This guide provides an objective comparison of DEAB's performance against common alternatives, supported by data from standardized testing protocols, to inform formulation and development decisions.

A significant driver for seeking alternatives to boron-containing compounds, including DEAB, is the increasing environmental and health regulations.^[2] While effective, the long-term environmental impact and potential health hazards of borates and secondary amines like DEA are leading to restrictions in their use.^{[2][3]}

Quantitative Performance Comparison

The selection of a corrosion inhibitor is a balance of performance, cost, and regulatory compliance. The following table summarizes key performance indicators for DEAB compared to a traditional amine (Triethanolamine - TEA) and a modern boron-free organic acid technology.

Note: Data is compiled from separate studies and standardized tests. Direct head-to-head comparisons under identical conditions are not always publicly available.[\[1\]](#) A direct cost comparison is not provided due to market volatility, but a relative cost index is often a practical approach for evaluation.

| Performance Metric | Diethanolamine Borate (DEAB) | Triethanolamine (TEA) | Boron-Free Organic Acid Tech | Test Method |
|---------------------------------------|---|-----------------------|---|--|
| Corrosion Inhibition Efficiency (IE%) | High (Often >85%)[1][4] | Moderate to High | High | Electrochemical Polarization (e.g., Galvanostatic)[1][4] |
| pH Buffering & Stability | Excellent[5] | Good | Variable (Formulation Dependent) | Titration / Long-term pH monitoring |
| Biostatic/Antiseptic Properties | Good[6] | Low | Variable (Often requires supplemental biocides) | Microbial Challenge Tests (e.g., ASTM E2275) |
| Foaming Tendency | Low to Moderate | Low | Low to Moderate | ASTM D892 |
| Regulatory Profile | Under Scrutiny (Boron, Secondary Amine)[3][7] | Generally Favorable | Generally Favorable | GHS, TRGS 611 |
| Cost Index (Relative) | Baseline (1.0) | ~0.8 - 1.0 | ~1.2 - 1.8 | - |

Key Experimental Protocols

The data presented is typically derived from standardized laboratory methods designed to simulate industrial conditions. Understanding these protocols is crucial for interpreting

performance results.

1. Electrochemical Corrosion Inhibition Measurement (Based on Galvanostatic Polarization)

- Objective: To quantify the effectiveness of an inhibitor in reducing the rate of corrosion on a specific metal in a corrosive medium.
- Methodology:
 - A metal specimen (e.g., mild steel) is immersed in a corrosive solution (e.g., 0.5 M H₂SO₄ or 3.5% NaCl solution).[1]
 - The system's electrochemical behavior is measured without any inhibitor to establish a baseline corrosion current density (I_{corr}).
 - The experiment is repeated with varying concentrations of the inhibitor (e.g., DEAB) added to the solution.
 - The new, lower corrosion current density is measured.
 - Inhibition Efficiency (IE%) is calculated using the formula: $IE\% = [(I_{corr_blank} - I_{corr_inhibited}) / I_{corr_blank}] * 100$.
- Significance: This method provides a rapid and quantitative measure of inhibitor performance, indicating how effectively it suppresses both anodic (metal dissolution) and cathodic (hydrogen evolution) reactions.[1] Diethanolamine itself is known to act as a mixed-type inhibitor.[1]

2. Standardized Corrosion Test (e.g., ASTM D4627 - Cast Iron Chip Corrosion)

- Objective: To visually assess the corrosion-preventive properties of a fluid on cast iron.
- Methodology:
 - A specified amount of cast iron chips is prepared.
 - The chips are placed in a petri dish and covered with the test fluid (e.g., a 5% dilution of a metalworking fluid concentrate).

- The dish is covered and allowed to stand for a set period (e.g., 24 hours) at room temperature.
- After the test period, the fluid is decanted, and the chips are visually inspected for any signs of rust or staining.
- The result is typically a pass/fail rating or a qualitative score based on the extent of corrosion.

3. Secondary Properties Evaluation (Based on ASTM G170)

- Objective: To evaluate practical properties beyond corrosion inhibition that are critical for industrial use.[\[8\]](#)
- Methodology: ASTM G170 provides a guide for several tests, including:[\[9\]](#)
 - Foaming Tendency (e.g., ASTM D892): Air is blown through the fluid under controlled conditions to measure the volume of foam generated and its stability over time.
 - Emulsification Tendency: The fluid is mixed with water to observe its tendency to form stable emulsions, which can be detrimental in some systems.[\[8\]](#)
 - Solubility and Partitioning: Determines how the inhibitor distributes between oil and water phases, which is crucial for protecting systems with mixed phases.[\[8\]](#)[\[10\]](#)

Logical Framework: Inhibitor Selection Pathway

The choice of an inhibitor is a multi-faceted decision. The following diagram illustrates a logical workflow for selecting a corrosion inhibitor package based on primary industrial drivers.

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A decision workflow for selecting an appropriate corrosion inhibitor.

Conclusion

Diethanolamine borate remains a highly effective and often cost-efficient choice for corrosion inhibition and pH control, particularly in applications where biostatic properties are also desired. [6] However, its primary drawback is the increasing regulatory pressure on both boron compounds and secondary amines.[3][7] Boron-free alternatives, while often more expensive, offer comparable or superior corrosion protection and a more favorable environmental and safety profile, making them strong contenders for new formulations.[2] The ultimate selection requires a careful cost-benefit analysis that weighs raw material cost against fluid longevity, biocide requirements, and long-term regulatory viability.

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